CAS number 16115-68-7 properties and uses.

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Aspartic acid, 1-ethyl ester, hydrochloride (9CI)*
CAS No.:	*23358-61-4*
Cat. No.:	*B3254217*

Get Quote

Comprehensive Technical Whitepaper: CAS 16115-68-7 (L-Aspartic Acid Diethyl Ester Hydrochloride) in Advanced Synthetic and Enzymatic Workflows

Executive Summary

In the landscape of modern synthetic chemistry and biocatalysis, CAS 16115-68-7—chemically identified as L-Aspartic acid diethyl ester hydrochloride or H-Asp(OEt)-OEt·HCl—serves as a highly specialized, multifunctional building block. As an amino acid derivative featuring orthogonal esterification and amine stabilization, it is a critical intermediate in pharmaceutical development, solution-phase peptide synthesis, and cutting-edge protease-catalyzed polymerizations[1][2][3]. This whitepaper dissects the physicochemical causality behind its structural design and provides validated, field-proven protocols for its application in both chemical and enzymatic workflows.

Physicochemical Profiling & Structural Causality

To utilize CAS 16115-68-7 effectively, one must understand the thermodynamic and kinetic rationale behind its specific structural modifications.

© 2026 BenchChem. All rights reserved.

Table 1: Physicochemical Properties of CAS 16115-68-7

Property	Value / Description
Chemical Name	L-Aspartic acid diethyl ester hydrochloride[1]
Molecular Formula	C8H15NO4·HCl (or C8H16ClNO4)[4]
Molecular Weight	225.67 g/mol [4]
Physical Form	White to off-white crystalline powder
Melting Point	105.0 °C to 109.0 °C[5]
Solubility Profile	Highly soluble in Water, DMF, DMSO, Dichloromethane (DCM), and Chloroform[5]

Mechanistic Insights (The "Why"):

- The Hydrochloride Salt: Free amino esters are prone to spontaneous auto-condensation (forming diketopiperazines or uncontrolled oligomers). The HCl salt neutralizes the basicity of the ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

  -amine, rendering the molecule thermodynamically stable for long-term shelf storage. Furthermore, it drastically enhances aqueous solubility, which is a prerequisite for biocatalytic applications[3].

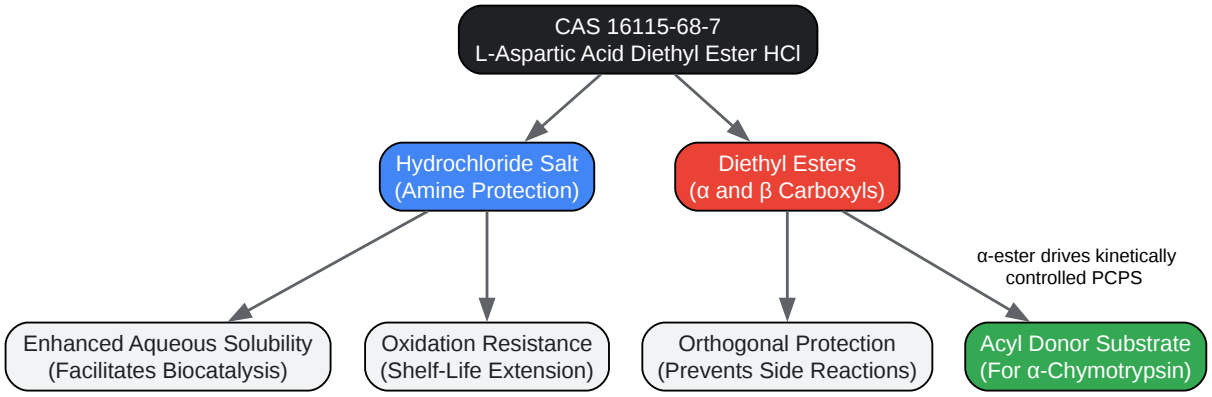
- The Diethyl Esters: The ethyl groups provide robust protection of the

  and

  carboxylate moieties. In chemical synthesis, this ensures the molecule acts strictly as a nucleophile. In enzymatic synthesis, the

  -ethyl ester acts as a highly specific acyl donor, lowering the activation energy required for kinetically driven peptide bond formation[6].

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Fig 1: Logical causality of CAS 16115-68-7 structural modifications.

Core Applications: Chemical & Enzymatic Synthesis

Solution-Phase Chemical Peptide Synthesis

In traditional peptide synthesis, H-Asp(OEt)-OEt·HCl is utilized when an aspartic acid residue is required at the C-terminus, or when synthesizing specific pharmaceutical intermediates targeting neurological disorders[2]. Because both carboxyl groups are masked, the molecule is directed to react exclusively at its

-amine once neutralized with a mild base (e.g., DIPEA). The ethyl esters are stable under standard Boc/Fmoc coupling conditions but can be selectively saponified post-synthesis using mild aqueous bases (like LiOH).

Protease-Catalyzed Peptide Synthesis (PCPS)

The most advanced application of CAS 16115-68-7 lies in green chemistry—specifically, Protease-Catalyzed Peptide Synthesis (PCPS)[3]. Traditional step-growth polymerization of poly(aspartic acid) often requires harsh thermal conditions that lead to racemization. PCPS circumvents this by using enzymes like

-chymotrypsin to selectively polymerize Et2-Asp into uniform,

-linked oligo(

© 2026 BenchChem. All rights reserved.

-ethyl-

-aspartate) under mild, aqueous conditions[7].

Enzymatic Selectivity: Computational modeling (Rosetta software) and experimental data confirm that

-chymotrypsin has a highly specific binding pocket for the Et2-Asp substrate, whereas other common proteases like Papain are completely inactive toward it[3][6].

Table 2: Protease Selectivity for Et2-Asp Oligomerization[3][8]

Protease	Substrate	Oligomerization Yield	Catalytic Activity
-Chymotrypsin	Et2-Asp (CAS 16115-68-7)	~60%	Highly Active
Papain	Et2-Asp (CAS 16115-68-7)	0%	Inactive
Trypsin	Et2-Asp (CAS 16115-68-7)	~15%	Poorly Active
Papain	Et2-Glu (Glutamate analog)	~81%	Highly Active

Experimental Workflows (Self-Validating Systems)

As a Senior Application Scientist, I emphasize that protocols must be designed with built-in validation mechanisms to ensure reproducibility and logical causality.

Protocol 1: Kinetically Driven Enzymatic Oligomerization (PCPS)

Objective: Synthesize oligo(

-ethyl-

-aspartate) with a degree of polymerization (DP) of ~12.[3][6]

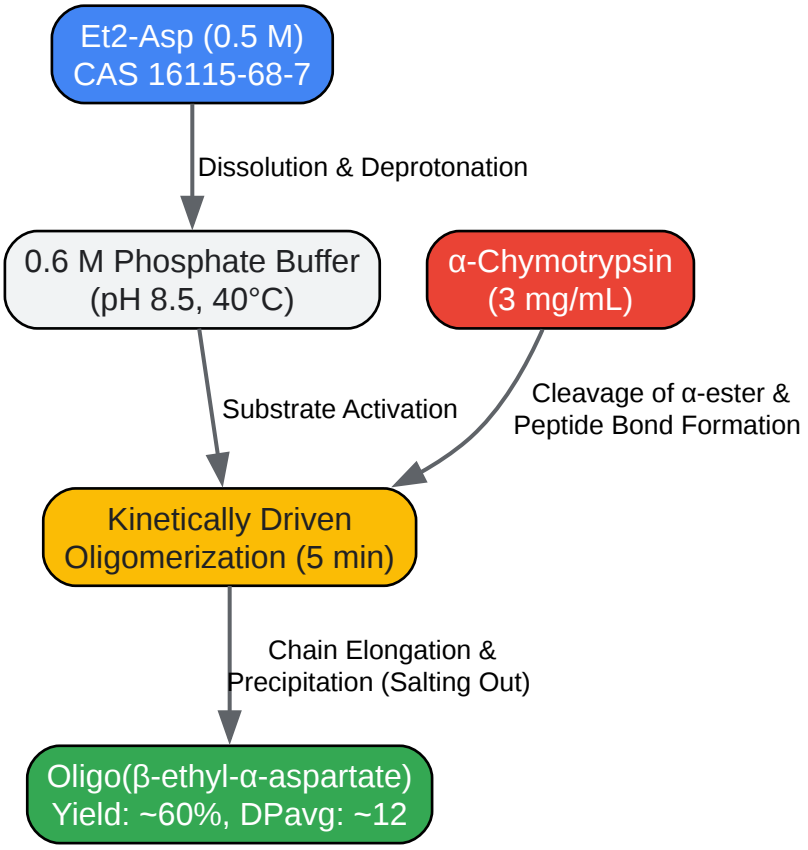
© 2026 BenchChem. All rights reserved.

- Buffer Preparation: Prepare a 0.6 M phosphate buffer solution. Causality: High ionic strength is critical; it promotes the "salting out" of the growing oligomer, which drives the reaction equilibrium forward[6].
- Substrate Dissolution: Dissolve CAS 16115-68-7 (Et2-Asp) in the buffer to achieve a final concentration of 0.5 M.
- Neutralization: Adjust the pH to exactly 8.5 using NaOH. Causality: This neutralizes the HCl salt, generating the free amine required for nucleophilic attack, and places the solution at the optimal pH for

  -chymotrypsin activity[6].
- Equilibration: Heat the solution to a constant 40 °C.
- Catalyst Addition: Add

  -chymotrypsin (3 mg/mL) to initiate the reaction.
- Self-Validation (Precipitation): Allow the reaction to proceed for exactly 5 minutes. Validation Check: The reaction is self-validating; as the oligomer reaches a DP of ~12, it exceeds its solubility limit and visually precipitates from the solution. This phase separation protects the newly formed peptide bonds from secondary enzymatic hydrolysis[6].
- Isolation: Terminate the reaction via centrifugation, decant the supernatant, and lyophilize the precipitant.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Fig 2: Protease-catalyzed polymerization pathway of CAS 16115-68-7.

Protocol 2: Solution-Phase Amine Coupling

Objective: Couple an activated Fmoc/Boc-protected amino acid to H-Asp(OEt)-OEt.

- Preparation: Dissolve 1.0 equivalent of H-Asp(OEt)-OEt·HCl in anhydrous DMF.
- Free-Basing: Add 1.2 equivalents of N,N-Diisopropylethylamine (DIPEA). Causality: The tertiary amine scavenges the HCl, liberating the primary amine of the aspartate derivative for nucleophilic attack[8].
- Activation: In a separate vial, dissolve 1.0 equivalent of the carboxyl-component (e.g., Boc-Ala-OH) and 1.0 equivalent of HATU in DMF. Add 2.0 equivalents of DIPEA. Stir for 2 minutes to form the active OAt ester[8].
- Coupling: Combine the two solutions. Stir at room temperature for 2 hours.

© 2026 BenchChem. All rights reserved.

- Self-Validation (TLC): Spot the reaction mixture on a silica TLC plate alongside the H-Asp(OEt)-OEt·HCl starting material. Stain with Ninhydrin and heat. Validation Check: The starting material will appear as a dark purple spot (primary amine). The absence of this spot in the reaction mixture visually confirms complete conversion to the secondary amide.

- Workup: Dilute with Ethyl Acetate, wash sequentially with 5% Citric Acid (removes unreacted amines), saturated NaHCO3 (removes unreacted acids), and brine. Dry over Na2SO4 and concentrate under vacuum.

References

- Yang, F., Totsingan, F., Dolan, E., Khare, S. D., & Gross, R. A. (2020). "Protease-Catalyzed l-Aspartate Oligomerization: Substrate Selectivity and Computational Modeling." ACS Omega, 5(9), 4403–4414.[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CAS 16115-68-7: H-ASP(OET)-OET HCL | CymitQuimica [cymitquimica.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Protease-Catalyzed l-Aspartate Oligomerization: Substrate Selectivity and Computational Modeling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. CAS RN 16115-68-7 | Fisher Scientific [fishersci.com]
- 5. H-ASP(OET)-OET HCL CAS#: 16115-68-7 [m.chemicalbook.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Protease-Catalyzed l-Aspartate Oligomerization: Substrate Selectivity and Computational Modeling - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [CAS number 16115-68-7 properties and uses.]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b3254217/docs#cas-number-16115-68-7-properties-and-uses]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.